

Navigating the Disposal of N-(1-Oxopentadecyl)glycine-d2: A Procedural Guide

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Compound of Interest

Compound Name: N-(1-Oxopentadecyl)glycine-d2

Cat. No.: B12374327

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For researchers, scientists, and professionals in drug development, the proper disposal of specialized chemical reagents like **N-(1-Oxopentadecyl)glycine-d2** is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, outlining operational and disposal plans to ensure the safe handling and disposal of this deuterated compound. Adherence to these procedures is paramount for maintaining a safe laboratory environment and complying with regulatory standards.

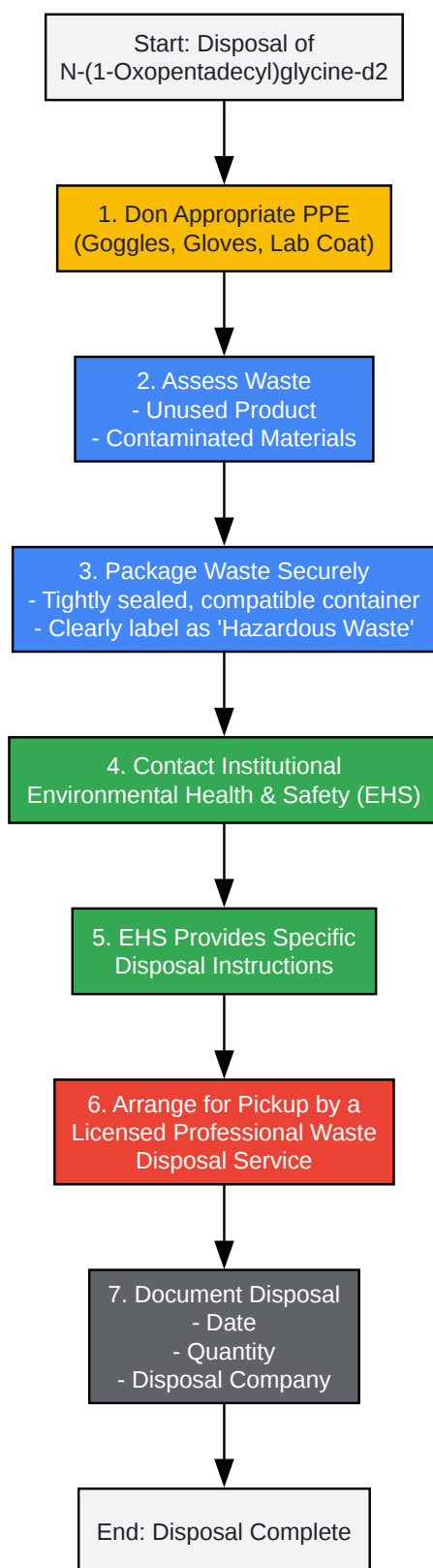
Core Safety and Handling Protocols

Before proceeding with any disposal, it is crucial to handle **N-(1-Oxopentadecyl)glycine-d2** with the appropriate safety measures. The following table summarizes key information derived from safety data sheets of structurally similar compounds.

Parameter	Information	Citation
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves, and a lab coat or other protective clothing to prevent skin exposure.	[1][2]
Handling	Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin, eyes, and clothing. Prevent the formation of dust. Avoid ingestion and inhalation.	[1][3]
Storage	Keep the container tightly closed in a dry, cool, and well-ventilated area. The compound may be moisture-sensitive.	[1][3]
First Aid (Eyes)	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.	[1]
First Aid (Skin)	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.	[2]
First Aid (Ingestion)	Clean mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.	[1]
First Aid (Inhalation)	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.	[2]

Experimental Workflow for Disposal

The recommended procedure for the disposal of **N-(1-Oxopentadecyl)glycine-d2** involves a clear, step-by-step process that prioritizes safety and regulatory compliance. The following diagram illustrates the decision-making workflow for proper disposal.



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Caption: Disposal workflow for **N-(1-Oxopentadecyl)glycine-d2**.

Detailed Disposal Procedures

- **Personal Protective Equipment (PPE):** Before handling the waste, ensure you are wearing the appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- **Waste Assessment and Segregation:**
 - **Unused Product:** If disposing of the pure, unused compound, it should be treated as chemical waste.
 - **Contaminated Materials:** Any materials, such as pipette tips, tubes, or absorbent pads that have come into contact with **N-(1-Oxopentadecyl)glycine-d2**, should also be considered hazardous waste.
- **Packaging and Labeling:**
 - Carefully place the waste into a designated, leak-proof, and chemically compatible container.
 - Ensure the container is tightly sealed.
 - Clearly label the container with the full chemical name, "**N-(1-Oxopentadecyl)glycine-d2**," and appropriate hazard warnings.
- **Consult with Environmental Health & Safety (EHS):**
 - Contact your institution's EHS department to inform them about the waste you need to dispose of. They will provide specific guidance based on institutional protocols and local regulations.
- **Professional Disposal:**
 - It is strongly recommended to utilize a licensed professional waste disposal service for the final disposal of **N-(1-Oxopentadecyl)glycine-d2**.^[3] Do not dispose of this chemical down the drain or in regular trash.^[3]
 - Your EHS department will typically coordinate the pickup and disposal with a certified waste management company.

- Documentation:
 - Maintain a detailed record of the disposal process, including the date, the amount of waste, and the name of the disposal company. This is crucial for regulatory compliance and laboratory safety audits.

By following these procedures, you can ensure the safe and compliant disposal of **N-(1-Oxopentadecyl)glycine-d2**, protecting both yourself and the environment.

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- To cite this document: BenchChem. [Navigating the Disposal of N-(1-Oxopentadecyl)glycine-d2: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12374327#n-1-oxopentadecyl-glycine-d2-proper-disposal-procedures>]

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